

Application Notes and Protocols for Intracerebroventricular Injection of Orexin B

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Compound of Interest

Compound Name: Orexin B (human)

Cat. No.: B612584

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These application notes provide detailed protocols and quantitative data for the intracerebroventricular (ICV) injection of Orexin B in rodent models. This technique is essential for studying the central effects of Orexin B on various physiological processes, including sleep-wake cycles, feeding behavior, and reward pathways.

Quantitative Data Summary

The following tables summarize key quantitative parameters for the intracerebroventricular injection of Orexin B, compiled from various studies.

Table 1: Stereotaxic Coordinates for Lateral Ventricle Cannulation

Animal Model	Anteroposterior (AP) from Bregma (mm)	Mediolateral (ML) from Midline (mm)	Dorsoventral (DV) from Skull Surface (mm)
Rat (Adult)	-0.8 to -1.0	±1.5	-3.5 to -4.5
Mouse (Adult)	-0.3 to -0.5	±1.0	-2.2 to -2.5

Table 2: Orexin B Intracerebroventricular Injection Parameters

Animal Model	Orexin B Dose Range	Injection Volume (μL)	Infusion Rate (μL/min)	Vehicle
Rat	3 - 30 nmol/μL[1] [2]	1 - 5	0.5 - 1.0[1]	Artificial Cerebrospinal Fluid (aCSF)
Mouse	140 pmol/mouse (Orexin A)[3]	1 - 3	0.5 - 1.0	Artificial Cerebrospinal Fluid (aCSF)
Sheep	0.03 - 3 μg/kg[4]	20 - 50	10 - 20	Artificial Cerebrospinal Fluid (aCSF)

Note: Dosages for Orexin B in mice were not explicitly found in the search results, so a relevant Orexin A dosage is provided as a reference. Researchers should perform dose-response studies to determine the optimal concentration of Orexin B for their specific experimental paradigm.

Experimental Protocols

Protocol 1: Stereotaxic Cannula Implantation for ICV Injection

This protocol details the surgical procedure for implanting a guide cannula into the lateral ventricle of a rodent.

Materials:

- Stereotaxic apparatus
- Anesthesia machine with isoflurane
- Heating pad
- Surgical tools (scalpel, forceps, hemostats, drill, etc.)

- Guide cannula and dummy cannula
- Bone screws
- Dental cement
- Antiseptic solution (e.g., Betadine)
- Topical anesthetic (e.g., lidocaine)
- Analgesics for post-operative care

Procedure:

- Animal Preparation:
 - Anesthetize the animal using isoflurane (5% for induction, 1-2% for maintenance).
 - Confirm the depth of anesthesia by checking for the absence of a pedal withdrawal reflex.
 - Shave the fur from the scalp and place the animal in the stereotaxic apparatus.
 - Maintain the animal's body temperature at 37°C using a heating pad.
 - Apply ophthalmic ointment to the eyes to prevent drying.
 - Clean the surgical area with an antiseptic solution.
 - Administer a local anesthetic to the scalp.
- Surgical Procedure:
 - Make a midline incision on the scalp to expose the skull.
 - Gently retract the periosteum to visualize the cranial sutures, including bregma and lambda.
 - Level the skull by ensuring that bregma and lambda are in the same horizontal plane.

- Move the drill to the stereotaxic coordinates for the target lateral ventricle (refer to Table 1).
- Drill a small burr hole through the skull, being careful not to damage the underlying dura mater.
- Drill additional holes for the anchor screws.
- Insert the bone screws.
- Cannula Implantation:
 - Slowly lower the guide cannula through the burr hole to the desired dorsoventral depth.
 - Apply dental cement around the cannula and screws to secure it to the skull.
 - Wait for the dental cement to fully harden.
 - Insert a dummy cannula into the guide cannula to prevent blockage.
- Post-operative Care:
 - Remove the animal from the stereotaxic apparatus and allow it to recover on a heating pad.
 - Administer post-operative analgesics as prescribed by your institution's animal care and use committee.
 - Monitor the animal daily for signs of pain, infection, or distress.
 - Allow the animal to recover for at least one week before commencing with the ICV injections.

Protocol 2: Intracerebroventricular Injection of Orexin B

This protocol describes the procedure for injecting Orexin B into the lateral ventricle of a cannulated rodent.

Materials:

- Orexin B peptide
- Artificial Cerebrospinal Fluid (aCSF), sterile
- Internal injector cannula
- Polyethylene tubing
- Hamilton syringe
- Infusion pump

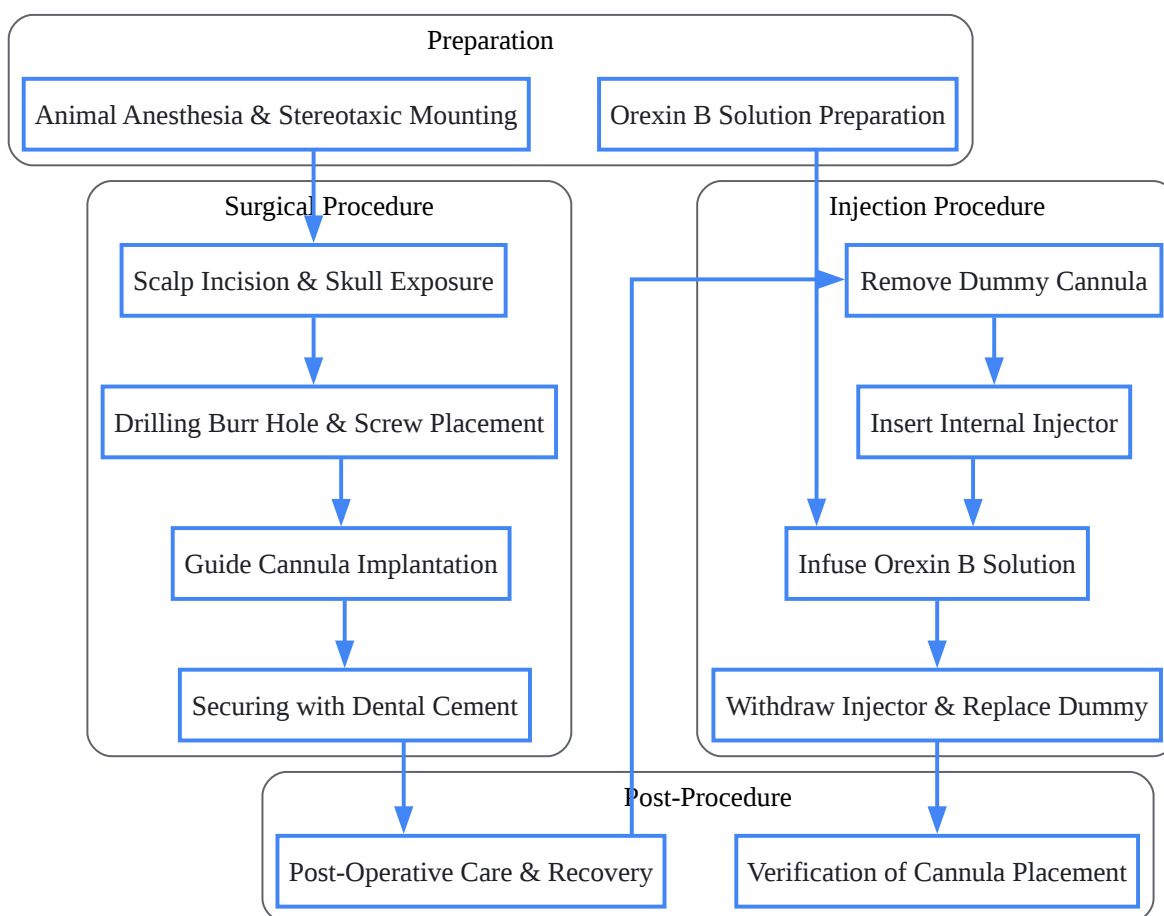
Procedure:

- Preparation of Orexin B Solution:
 - Dissolve Orexin B in sterile aCSF to the desired concentration.
 - Ensure the solution is fully dissolved and filter-sterilize if necessary.
 - Store the solution on ice until use.
- Injection Procedure:
 - Gently handle and restrain the animal.
 - Remove the dummy cannula from the guide cannula.
 - Connect the internal injector cannula to the Hamilton syringe via polyethylene tubing.
 - Fill the tubing and injector with the Orexin B solution, ensuring there are no air bubbles.
 - Insert the internal injector into the guide cannula, ensuring it extends slightly beyond the tip of the guide.
 - Infuse the Orexin B solution at a slow and controlled rate using the infusion pump (refer to Table 2).

- After the infusion is complete, leave the injector in place for an additional minute to allow for diffusion and prevent backflow.
- Slowly withdraw the injector and replace the dummy cannula.
- Return the animal to its home cage and monitor for any immediate adverse reactions.
- Verification of Cannula Placement (optional but recommended):
 - At the end of the experiment, euthanize the animal and inject a small volume of dye (e.g., Evans blue) through the cannula.
 - Perfuse the animal and dissect the brain.
 - Visually inspect the brain for the presence of dye in the ventricular system to confirm correct cannula placement.

Visualizations

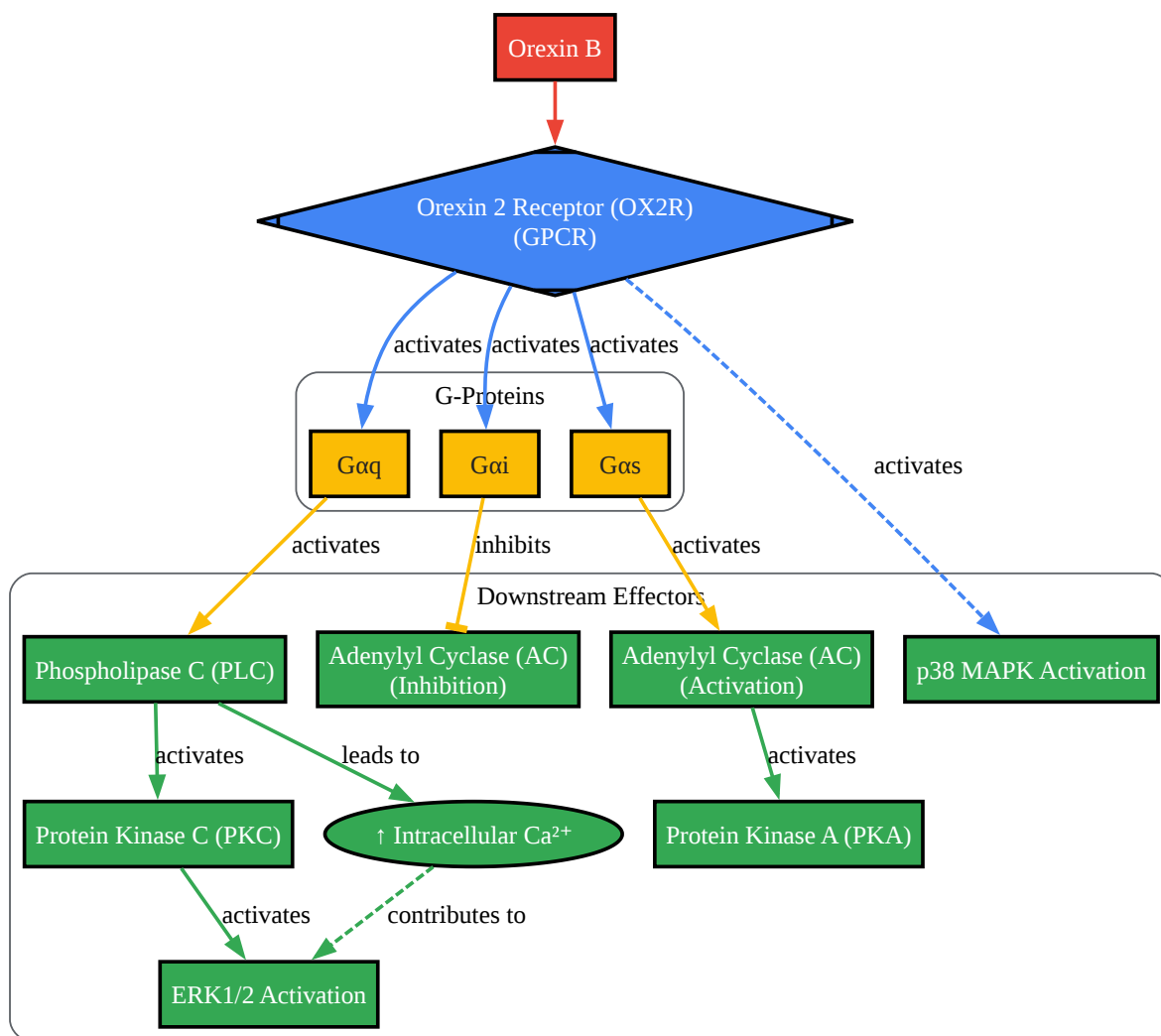
Experimental Workflow for Intracerebroventricular Injection



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Caption: Experimental workflow for intracerebroventricular injection of Orexin B.

Orexin B Signaling Pathway



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Caption: Simplified signaling pathway of Orexin B via the Orexin 2 Receptor (OX2R).

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